

Application Note and Protocol: Preparation of MY33-3 Stock Solution in DMSO

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Compound of Interest

Compound Name: MY33-3

Cat. No.: B10829981

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Audience: Researchers, scientists, and drug development professionals.

Introduction

MY33-3 is a potent and selective inhibitor of the receptor protein tyrosine phosphatase (RPTP) β/ζ , with a reported IC₅₀ value of approximately 0.1 μ M.^{[1][2][3]} It also demonstrates inhibitory activity against PTP-1B, with an IC₅₀ of around 0.7 μ M.^{[1][2][3]} This small molecule is utilized in research to investigate signaling pathways and has been shown to reduce ethanol consumption and alleviate sevoflurane-induced neuroinflammation and cognitive dysfunction.^{[2][3]} Proper preparation of a stock solution is the first critical step for ensuring accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for **MY33-3** due to its excellent solubilizing properties for many organic compounds.^{[4][5]} This document provides a detailed protocol for the preparation, storage, and handling of **MY33-3** stock solutions in DMSO.

Quantitative Data Summary

A summary of the essential chemical properties of **MY33-3** and recommended volumes for stock solution preparation is provided below.

Property	Value	Reference
Molecular Formula	C16H13F6NS2	[1]
Molecular Weight	397.4 g/mol	[1][2]
CAS Number	2204280-41-9	[1][6]

Stock Solution Preparation Volumes

Desired Concentration	Volume of DMSO to add to 1 mg of MY33-3	Volume of DMSO to add to 5 mg of MY33-3	Volume of DMSO to add to 10 mg of MY33-3
1 mM	2.5164 mL	12.5818 mL	25.1636 mL
5 mM	0.5033 mL	2.5164 mL	5.0327 mL
10 mM	0.2516 mL	1.2582 mL	2.5164 mL

Experimental Protocol

This protocol outlines the step-by-step procedure for preparing a stock solution of **MY33-3** in DMSO.

Materials:

- **MY33-3** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

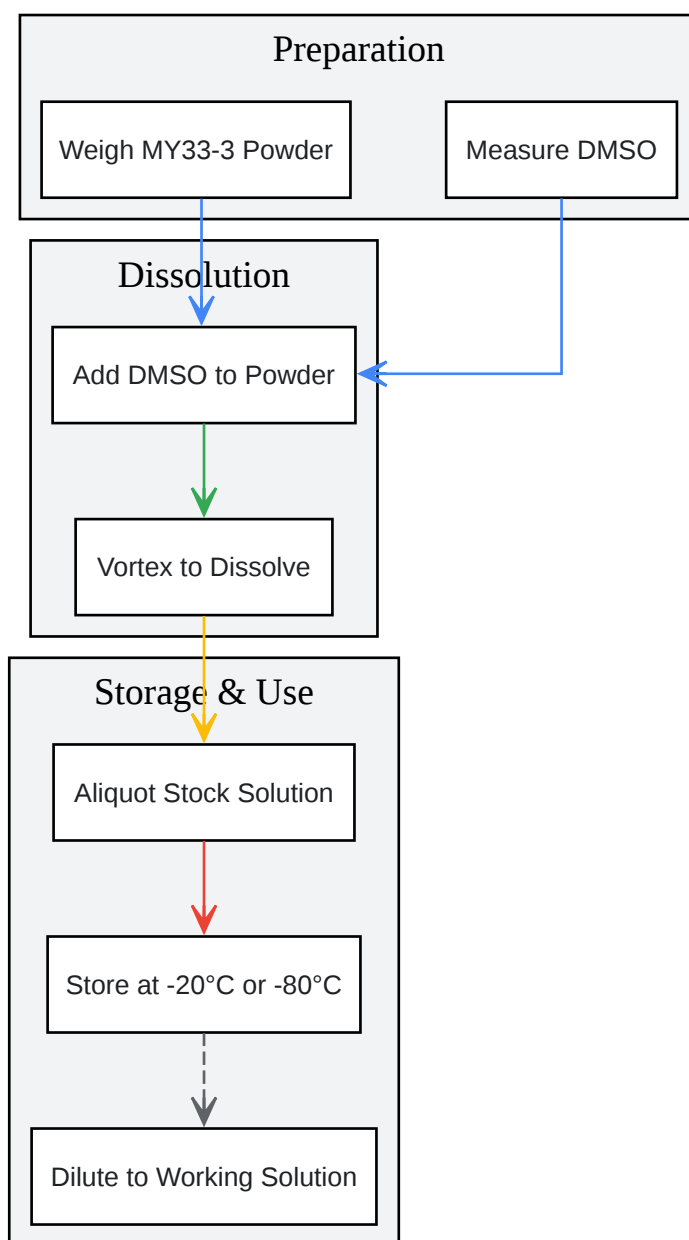
- Pre-dissolution Preparation:
 - Before opening, bring the vial of **MY33-3** powder to room temperature to prevent condensation of moisture.
 - Ensure that the DMSO is of high purity (anhydrous is recommended) and has been stored properly to avoid water absorption, as this can affect compound stability and solubility.
- Weighing the Compound:
 - Accurately weigh the desired amount of **MY33-3** powder using an analytical balance in a clean, sterile vial.
- Solvent Addition:
 - Using a calibrated micropipette, add the calculated volume of DMSO to the vial containing the **MY33-3** powder. Refer to the table above for the required volumes for common stock concentrations.
- Dissolution:
 - Tightly cap the vial and vortex thoroughly until the **MY33-3** powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Storage and Handling:
 - For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^[7]
 - Store the stock solution at -20°C or -80°C.^[7]
 - A stock solution of **MY33-3** in DMSO can be stored for up to 6 months at -80°C and for up to 1 month at -20°C.^{[3][6]} For shorter-term storage, the solution may be kept at 4°C for up to 2 weeks.^{[6][8]}

Working Solution Preparation:

- When preparing a working solution for cell-based assays, the DMSO stock solution should be diluted in the appropriate cell culture medium.
- It is crucial to ensure that the final concentration of DMSO in the working solution is low enough to not affect the cells, typically less than 0.5%.^[7]

Visual Workflow

The following diagram illustrates the workflow for preparing a stock solution of **MY33-3** in DMSO.



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Caption: Workflow for preparing **MY33-3** stock solution.

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